

Scio-323 off-target effects and mitigation

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Compound of Interest

Compound Name: Scio-323
Cat. No.: B14753913

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It appears there may be some ambiguity regarding the compound "**Scio-323**." Publicly available information refers to two distinct investigational drugs with similar designations: EDP-323, an antiviral agent for Respiratory Syncytial Virus (RSV), and BNT323, an antibody-drug conjugate for cancer therapy.

To provide you with the most accurate and relevant technical support information, please clarify which of these compounds you are working with.

Option 1: EDP-323 (Antiviral for RSV)

If you are working with EDP-323, an oral L-protein inhibitor, our technical support center will focus on potential off-target effects relevant to antiviral drug development. This would include:

- **FAQs on Specificity:** Addressing questions about the selectivity of EDP-323 for the RSV L-protein over other viral or human polymerases.
- **Troubleshooting Cellular Assays:** Guidance on differentiating between specific antiviral effects and general cellular toxicity.
- **Protocols for Viral Specificity:** Methodologies to assess the activity of EDP-323 against a panel of other common respiratory viruses.

Option 2: BNT323 (Antibody-Drug Conjugate for Cancer)

If your research involves BNT323, a HER2-directed antibody-drug conjugate, our support materials will address the off-target concerns pertinent to this class of therapeutics. This would include:

- **FAQs on "Off-Tumor" Effects:** Information regarding the potential for BNT323 to affect healthy tissues that may have low levels of HER2 expression.
- **Troubleshooting Payload-Related Toxicity:** Guidance on identifying and mitigating side effects associated with the cytotoxic payload of the antibody-drug conjugate.
- **Protocols for Assessing Off-Target Binding:** Methodologies for evaluating the binding of BNT323 to a panel of other cell-surface receptors.

Once you specify the compound of interest, we will generate a comprehensive technical support center with the detailed information you have requested.

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